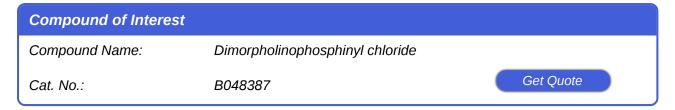


Application Notes and Protocols: Dimorpholinophosphinyl Chloride in Agrochemical Synthesis

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For Researchers, Scientists, and Agrochemical Development Professionals

Introduction

Dimorpholinophosphinyl chloride (DMPC) is a highly reactive organophosphorus compound, recognized for its efficacy as a coupling and phosphorylating agent. While its applications in pharmaceutical synthesis are well-documented, its potential within the agrochemical sector, particularly for the synthesis of novel pesticides, remains a promising area of exploration. This document provides detailed application notes and protocols for the use of DMPC in the synthesis of phosphonamide and phosphorodiamidate moieties, which are common in various insecticidal, herbicidal, and fungicidal compounds.

DMPC's unique structure, featuring two morpholine rings, offers a stable and sterically hindered scaffold that can influence the biological activity and physicochemical properties of the resulting agrochemical. Its high reactivity allows for efficient bond formation under mild conditions, making it an attractive reagent for the synthesis of complex agrochemical candidates.

Chemical Properties of Dimorpholinophosphinyl Chloride

A summary of the key chemical properties of DMPC is provided in Table 1. Understanding these properties is crucial for designing and optimizing synthetic protocols.



Property	Value	Reference
CAS Number	7264-90-6	[1]
Molecular Formula	C8H16CIN2O3P	[1]
Molecular Weight	254.65 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	80-83 °C	
Solubility	Soluble in dichloromethane, chloroform, acetonitrile. Reacts with water and alcohols.	
Stability	Moisture-sensitive. Store under an inert atmosphere.	_

Applications in Agrochemical Synthesis

DMPC serves as a versatile reagent for the introduction of a dimorpholinophosphinyl moiety into a variety of molecules. This is particularly relevant for the synthesis of organophosphorus pesticides, a class known for their effectiveness as insecticides and acaricides through the inhibition of acetylcholinesterase.[2]

The primary application of DMPC in this context is the formation of phosphonamides and phosphorodiamidates by reaction with amines and alcohols, respectively. This allows for the creation of a diverse library of potential agrochemical candidates for high-throughput screening.

Hypothetical Agrochemical Target Synthesis

To illustrate the utility of DMPC, we present a hypothetical synthesis of an agrochemical candidate analogous to the nematicide Fenamiphos. Fenamiphos is synthesized by condensing an O-alkyl N-alkyl phosphoramidochloridate with a phenol.[1] By replacing the phosphoramidochloridate with DMPC, we can synthesize a novel phosphorodiamidate with potential pesticidal activity.

Experimental Protocols



The following protocols are provided as a general guideline for the synthesis of phosphonamides and phosphorodiamidates using DMPC. Optimization of reaction conditions (e.g., temperature, reaction time, solvent, and base) may be necessary for specific substrates.

Protocol 1: Synthesis of a Hypothetical Phosphorodiamidate Insecticide Candidate

This protocol describes the synthesis of a phosphorodiamidate by reacting DMPC with a substituted phenol, analogous to the synthesis of Fenamiphos.

Reaction Scheme:

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References

- 1. Fenamiphos | C13H22NO3PS | CID 31070 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methamidophos (Ref: ENT 27396) [sitem.herts.ac.uk]
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